

Kihadanin B: A Technical Guide to its Natural Sources, Abundance, and Biological Activities

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Compound of Interest

Compound Name: *Kihadanin B*

Cat. No.: *B1583471*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kihadanin B is a naturally occurring limonoid, a class of highly oxygenated tetranortriterpenoids known for their complex structures and diverse biological activities. This technical guide provides a comprehensive overview of the current knowledge on **Kihadanin B**, focusing on its natural sources, isolation, and known biological properties. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Natural Sources and Abundance

Kihadanin B has been isolated from the stem bark of *Trichilia roka*, a plant belonging to the Meliaceae family.^{[1][2][3]} This genus is a rich source of various limonoids, many of which exhibit interesting biological activities.^{[4][5]}

While a precise yield for the isolation of **Kihadanin B** from *Trichilia roka* has not been reported in the reviewed literature, a general extraction procedure provides some insight into the abundance of related compounds.

Plant Material	Extraction Solvent	Weight of Plant Material	Weight of Crude Extract	Specific Yield of Kihadanin B
Trichilia roka Stem Bark	Ether	1.3 kg	5.2 g	Not Reported

Table 1: Extraction Data for Limonoids from Trichilia roka

Experimental Protocols

A detailed, step-by-step protocol for the isolation and purification of **Kihadanin B** is not explicitly available in the current literature. However, based on the general methods reported for the isolation of limonoids from Trichilia species, a representative experimental workflow can be outlined.[\[1\]](#)

General Protocol for the Isolation of Limonoids from Trichilia roka Stem Bark

- Extraction:
 - Air-dried and powdered stem bark of Trichilia roka is defatted with petroleum ether.
 - The defatted plant material is then extracted with diethyl ether.
 - The resulting ether extract is concentrated under reduced pressure to yield a crude extract.
- Fractionation and Purification:
 - The crude ether extract is subjected to column chromatography on silica gel.
 - Elution is performed with a gradient of solvents, typically starting with a non-polar solvent and gradually increasing the polarity (e.g., n-hexane/ethyl acetate mixtures).
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
 - Fractions containing compounds with similar TLC profiles are combined.

- Further purification of the fractions is achieved through repeated column chromatography and/or preparative high-performance liquid chromatography (HPLC) to isolate pure compounds, including **Kihadanin B**.
- Structure Elucidation:
 - The structure of the isolated **Kihadanin B** is determined using spectroscopic techniques, including:
 - Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR, ^{13}C NMR, COSY, HMQC, HMBC)
 - Mass Spectrometry (MS)
 - Infrared (IR) Spectroscopy
 - Ultraviolet-Visible (UV-Vis) Spectroscopy

Biological Activities

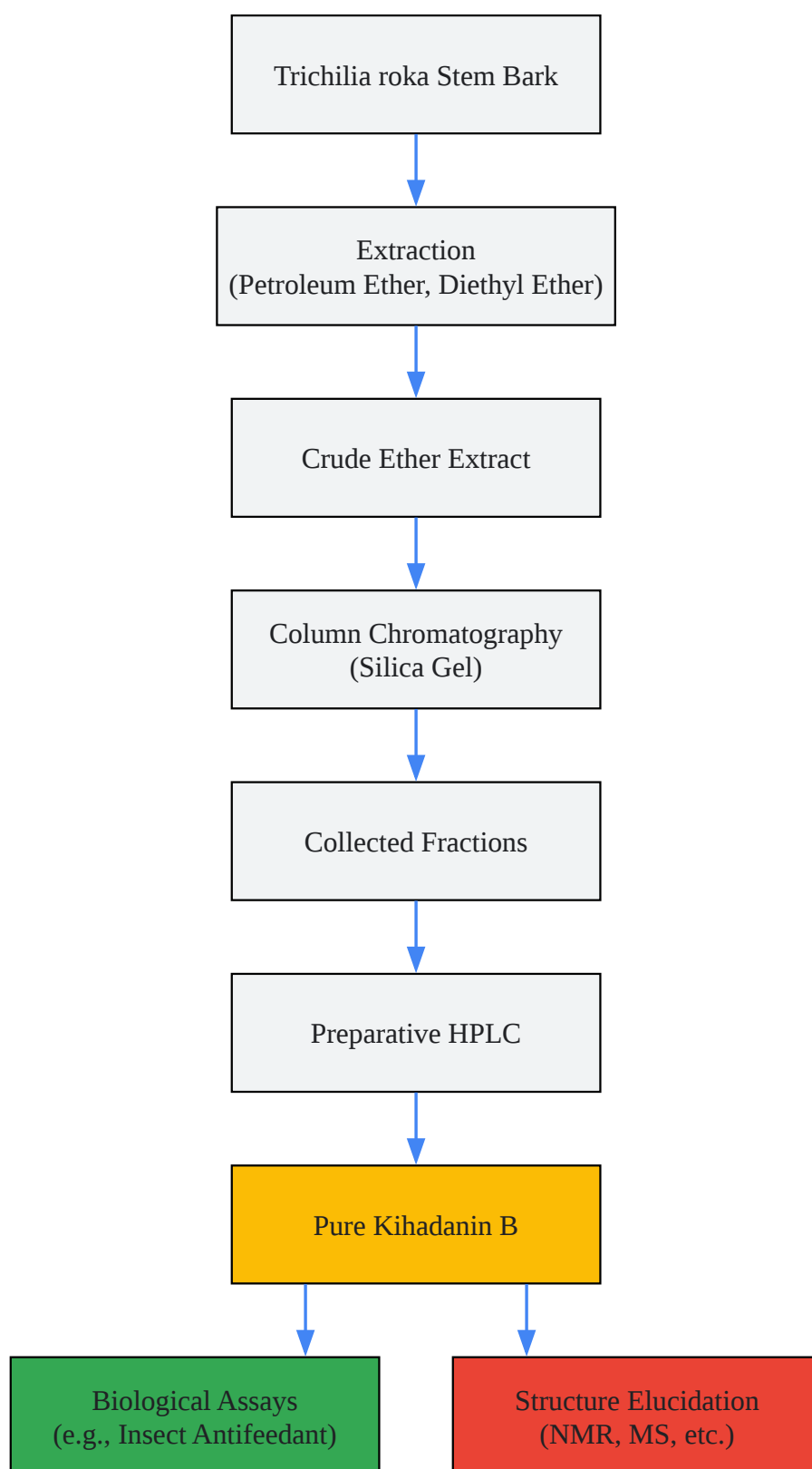
The primary biological activity reported for **Kihadanin B** is its insect antifeedant activity.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Limonoids from the Meliaceae family are well-documented for their effects on insects, often acting as feeding deterrents or growth regulators.[\[2\]](#)

While the cytotoxic properties of many limonoids from the *Trichilia* genus have been investigated against various cancer cell lines, with some compounds showing significant activity with IC50 values in the micromolar to nanomolar range, specific cytotoxic data for **Kihadanin B** is not currently available in the reviewed literature.[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Signaling Pathways

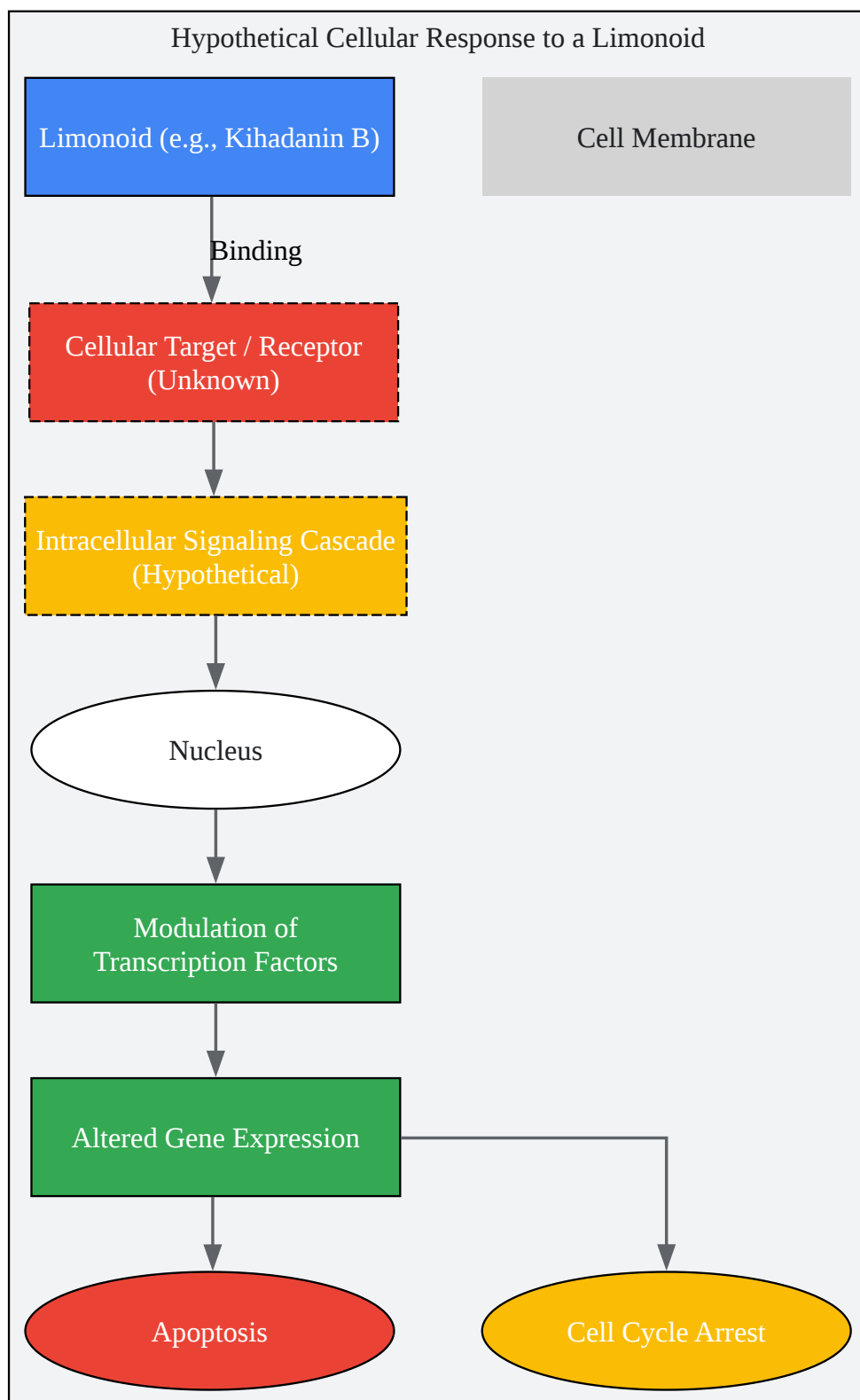
To date, there is no published research detailing the specific signaling pathways modulated by **Kihadanin B**. The mechanism of action underlying its insect antifeedant activity has not been elucidated. Furthermore, investigations into its potential effects on key cellular signaling pathways, such as the NF- κ B or apoptosis pathways, have not been reported.

Visualizations



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Figure 1: General experimental workflow for the isolation and characterization of **Kihadanin B**.



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Figure 2: A hypothetical signaling pathway for the cytotoxic effects of a limonoid.

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